

Comparative Performance of PbS and Perovskite Quantum Dots in Solar Cells

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Compound of Interest

Compound Name: *Lead(II) sulfide*

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A new generation of photovoltaic materials is being driven by colloidal quantum dots (QDs), which provide distinct benefits such as tunable bandgaps and solution-based processing. Lead sulfide (PbS) and perovskite quantum dots (PQDs) are the two most promising candidates in this field. This guide provides an objective comparison of their performance in solar cells, supported by experimental data, to help researchers, scientists, and professionals in drug development.

Performance Metrics: A Comparative Overview

Recent advancements in device architecture and material processing have led to significant improvements in the power conversion efficiencies (PCE) of both PbS and perovskite QD solar cells. Perovskite QDs have recently taken a substantial lead in certified efficiencies.

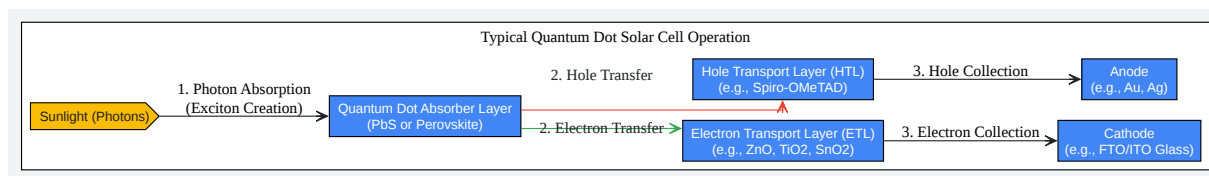
Below is a summary of key performance parameters for high-performing solar cells from each category.

Parameter	PbS QD Solar Cells	Perovskite QD Solar Cells
Max. Power Conversion Efficiency (PCE)	11.3% [1]	18.37% (Certified 18.3%) [2]
Open-Circuit Voltage (Voc)	~0.55 V [3]	>1.2 V [4]
Short-Circuit Current Density (Jsc)	~25.3 mA/cm2 [5]	~15-16 mA/cm2
Fill Factor (FF)	~64% [3]	>77% [6]
Stability	Relatively stable; can retain 96% of initial performance after 1200 hours with proper passivation [1] . Unencapsulated devices can be stable for over 150 days in air [5] .	Historically a major challenge, but improving. Thermal stability can be enhanced with modifications like PbS QD interlayers [7] .

Device Architecture and Operating Principle

Both PbS and perovskite QD solar cells are typically fabricated in a stacked thin-film structure. Light is absorbed in the QD layer, creating an exciton (a bound electron-hole pair). This exciton is then separated at the interface with adjacent electron and hole transport layers (ETL and HTL). The separated charges are transported to their respective electrodes, generating a current.

The energy level alignment between the QD layer, the ETL, and the HTL is critical for efficient charge separation and transport, and to minimize recombination losses.



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Caption: Generalized operational workflow in a QD solar cell.

Experimental Protocols

The fabrication of high-efficiency QD solar cells is a multi-step process requiring precise control over layer deposition and surface chemistry. While specific parameters vary, the general workflows are outlined below.

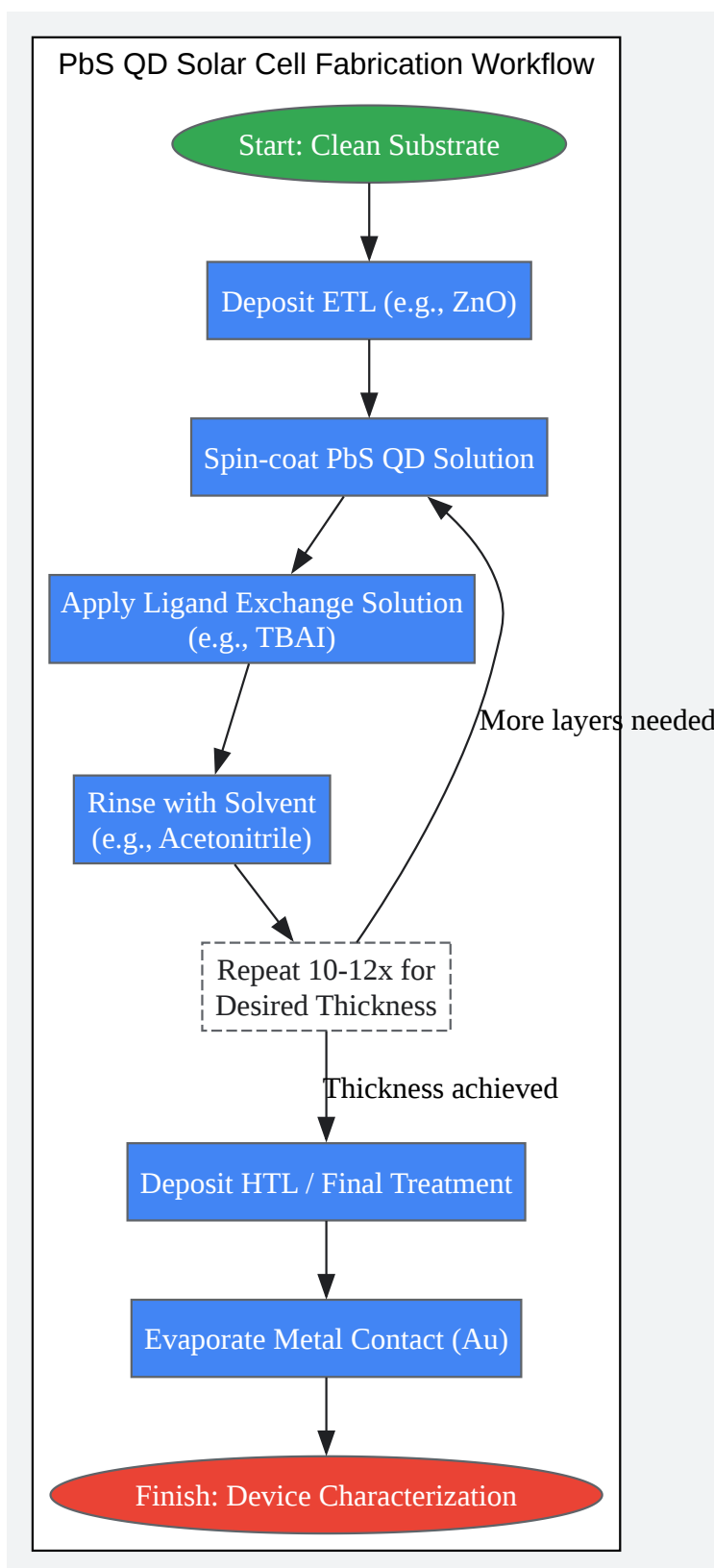
Fabrication of PbS QD Solar Cells

PbS QD solar cells are typically built using a layer-by-layer spin-coating process that involves a solid-state ligand exchange to replace the long, insulating organic ligands from synthesis with short, conductive ones.

Key Steps:

- **Substrate Preparation:** Indium tin oxide (ITO) or fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned with detergent, deionized water, acetone, and isopropanol.
- **ETL Deposition:** An electron transport layer, commonly zinc oxide (ZnO) or titanium dioxide (TiO₂), is deposited onto the substrate, often via spin-coating a nanoparticle solution, followed by annealing.
- **PbS QD Layer Deposition:**

- A solution of PbS QDs in an organic solvent (e.g., hexane) is spin-coated onto the ETL.[8]
- A ligand-exchange solution (e.g., tetrabutylammonium iodide (TBAI) in methanol) is applied to the substrate for a short duration (e.g., 30 seconds).[5][8]
- The film is rinsed with a solvent like acetonitrile or methanol to remove displaced ligands and excess salts.[8]
- This deposition and exchange process is repeated multiple times (typically 10-12 layers) to build a film of the desired thickness (~220 nm).[5]
- HTL Deposition (Optional but common): A hole transport layer is deposited. In some architectures, a final treatment of the PbS QD layer (e.g., with 1,2-ethanedithiol) creates a self-passivated hole-conductive surface.[5]
- Electrode Evaporation: A top metal contact, usually gold (Au) or silver (Ag), is deposited via thermal evaporation through a shadow mask to define the active area of the device.



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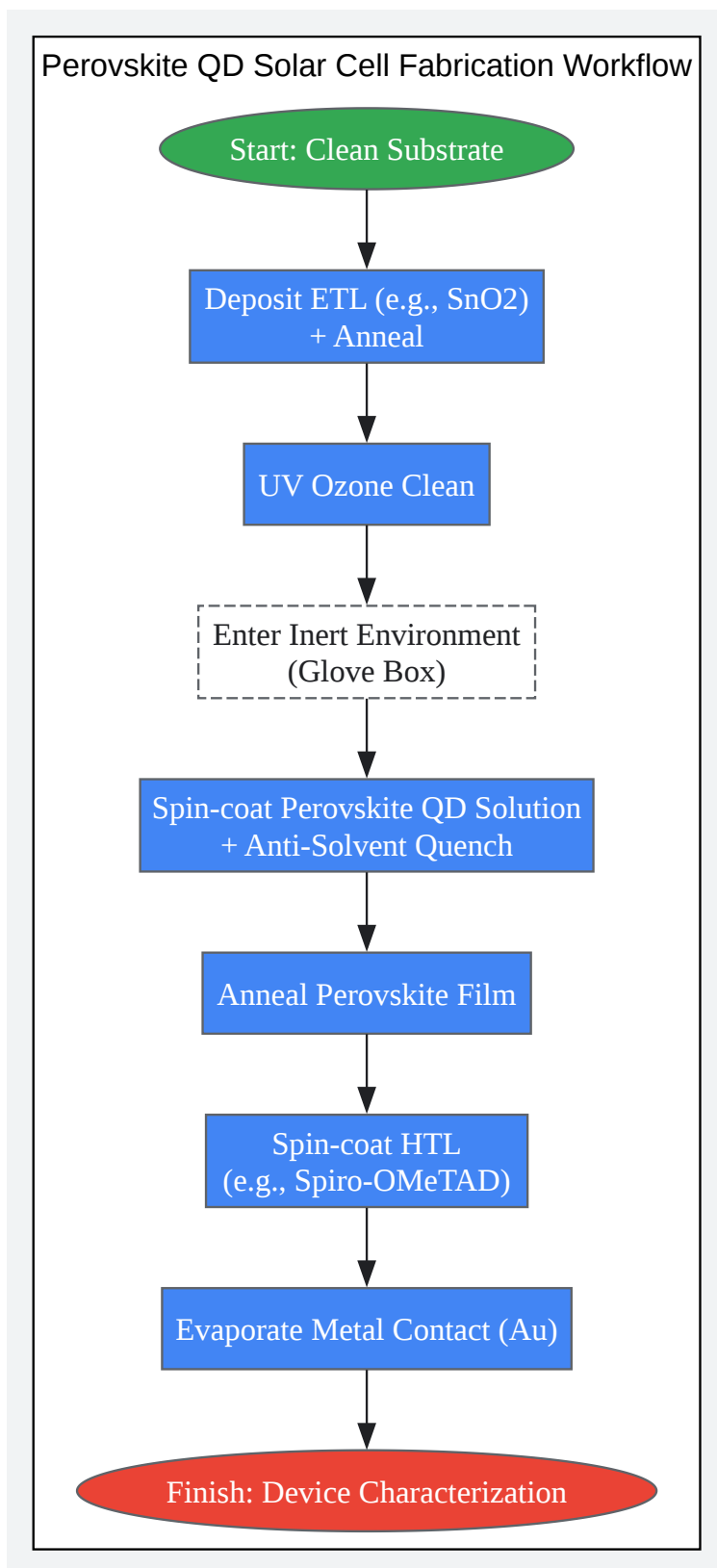
Caption: Layer-by-layer fabrication of a PbS QD solar cell.

Fabrication of Perovskite QD Solar Cells

Perovskite QD solar cells also utilize solution processing, but the surface chemistry and film formation can be more direct than the multi-step ligand exchange required for PbS QDs.

Key Steps:

- **Substrate and ETL Preparation:** Similar to the PbS protocol, substrates are rigorously cleaned. Tin oxide (SnO_2) is a commonly used ETL and is deposited via spin-coating and annealed at $\sim 150^\circ\text{C}$.[\[2\]](#)[\[9\]](#)
- **Perovskite QD Layer Deposition:** This step is performed in an inert environment (e.g., a glove box).[\[9\]](#)
 - A solution of perovskite QDs (e.g., CsPbI_3) is filtered and then spin-coated onto the ETL.
 - During the spin-coating process, an anti-solvent (such as methyl acetate or chlorobenzene) is often dripped onto the substrate to induce rapid crystallization and form a dense, uniform film.[\[9\]](#)[\[10\]](#)
 - The film is then annealed at a moderate temperature (e.g., $100\text{--}130^\circ\text{C}$) for several minutes.[\[9\]](#)
- **HTL Deposition:** A hole transport material, most commonly Spiro-OMeTAD with chemical dopants, is spin-coated on top of the perovskite QD layer inside the glove box.[\[2\]](#)[\[9\]](#)
- **Electrode Evaporation:** The device is finished by thermally evaporating a gold (Au) top electrode.[\[2\]](#)



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Caption: Typical fabrication workflow for a perovskite QD solar cell.

Conclusion and Future Outlook

Both PbS and perovskite quantum dots are formidable materials for next-generation, solution-processed solar cells.

- PbS Quantum Dots have demonstrated remarkable progress, particularly in terms of stability. [1][5] Their fabrication, while involving numerous steps, is well-understood and reproducible. [3][11] The primary challenge remains pushing the efficiency to be competitive with other thin-film technologies.
- Perovskite Quantum Dots currently hold the record for efficiency in QD-based solar cells, with a certified PCE of over 18%. [2] They benefit from high defect tolerance and excellent optoelectronic properties. [12] However, the long-term operational stability, especially concerning moisture, heat, and oxygen, remains the most significant hurdle for their commercialization. [7] The inclusion of lead in high-performance perovskites also poses environmental concerns that are actively being researched. [13]

Future research will likely focus on hybrid approaches, such as using perovskites to passivate PbS QD surfaces, which has already shown promise in boosting both efficiency and stability. [1] Continued efforts in developing lead-free perovskite compositions and novel encapsulation strategies will be critical for the eventual deployment of this highly promising technology.

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